

Personal protective equipment for handling Tetrahydro-2(1H)-pyrimidinone

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Compound of Interest

Compound Name: **Tetrahydro-2(1H)-pyrimidinone**

Cat. No.: **B162453**

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Essential Safety and Handling Guide for Tetrahydro-2(1H)-pyrimidinone

This guide provides crucial safety and logistical information for the handling and disposal of **Tetrahydro-2(1H)-pyrimidinone** (also known as **1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone** or **DMPU**). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

Property	Value
Chemical Name	Tetrahydro-2(1H)-pyrimidinone
Synonyms	1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone, DMPU, N,N'-Dimethylpropyleneurea
CAS Number	7226-23-5
Molecular Formula	C ₆ H ₁₂ N ₂ O

Hazard Summary

Tetrahydro-2(1H)-pyrimidinone is classified as a hazardous chemical. It is harmful if swallowed, causes serious eye damage, and is suspected of damaging fertility.[1][2] It may also cause irritation to the skin, respiratory system, and digestive tract.[3] The complete toxicological properties of this substance have not been fully investigated.[3]

Hazard Classifications:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Serious Eye Damage/Eye Irritation	Category 1
Reproductive Toxicity	Category 2

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tetrahydro-2(1H)-pyrimidinone** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Appropriate chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or PVC).[4] Wear a lab coat or protective clothing to prevent skin contact. A PVC apron is also recommended.[4]	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced. A Type A brown filter for organic gases and vapors is recommended.[1] For powders, a dust mask like the N95 (US) is suitable.	OSHA 29 CFR 1910.134 or European Standard EN 149

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **Tetrahydro-2(1H)-pyrimidinone**.

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) thoroughly before starting any work.
 - Ensure a safety shower and eye wash unit are readily accessible.[4]
 - Work in a well-ventilated area, preferably in a chemical fume hood.[3]
 - Assemble all necessary equipment and materials before handling the chemical.

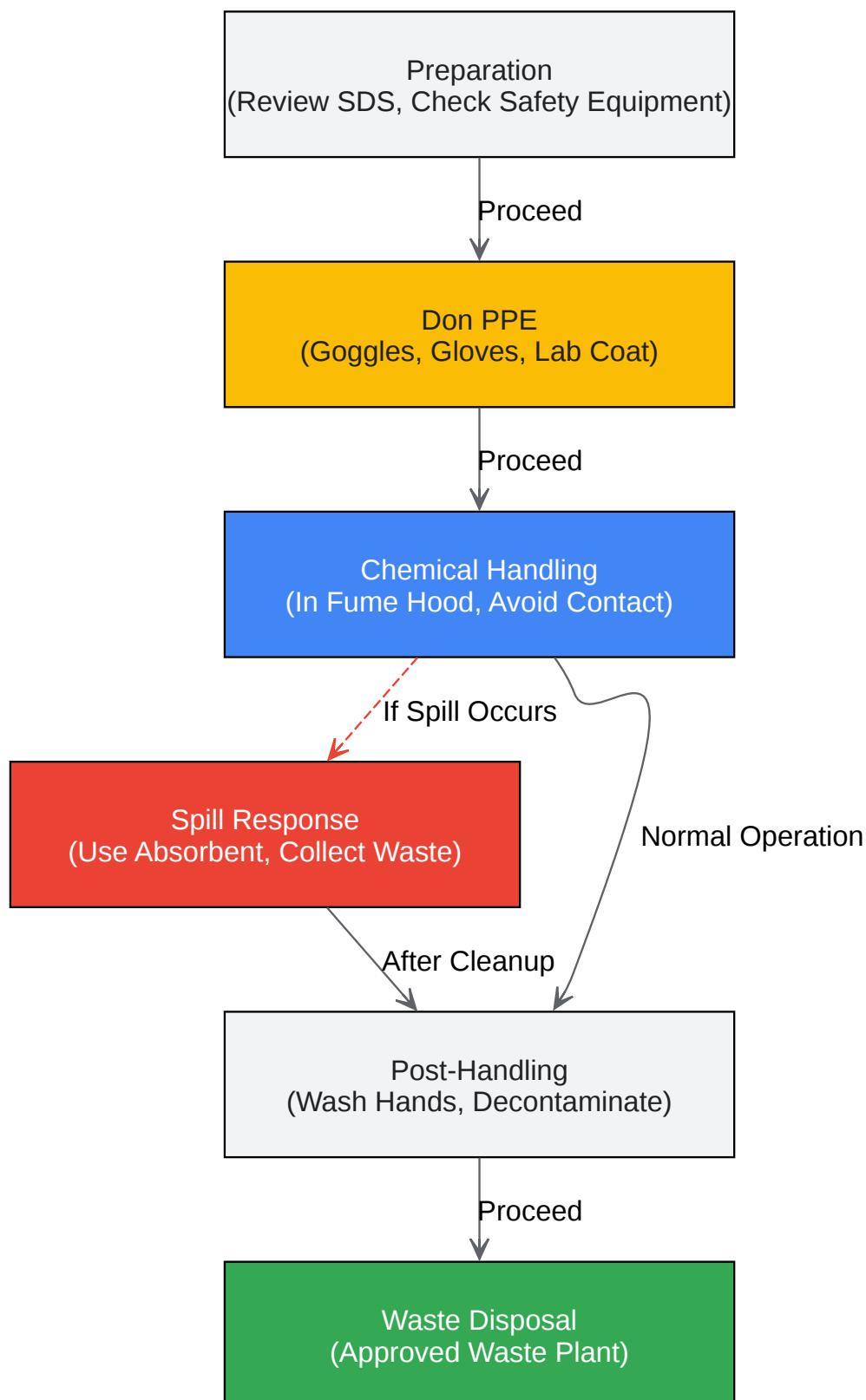
- Donning PPE:
 - Put on all required personal protective equipment as specified in the table above. Gloves must be worn on clean hands.[4]
- Handling the Chemical:
 - Avoid all personal contact, including inhalation.[4]
 - Keep the container tightly closed when not in use.[3]
 - Avoid contact with eyes, skin, and clothing.[3]
 - Do not eat, drink, or smoke in the handling area.[1]
- In Case of a Spill:
 - Clean up spills immediately, observing all safety precautions.[3]
 - For liquid spills, use an inert absorbent material to soak up the chemical.[1]
 - For solid spills, sweep up the material.[3]
 - Place the absorbed or swept-up material into a suitable, clean, dry, and closed container for disposal.[3]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[1][3]
 - Remove contaminated clothing and wash it before reuse.[3]
 - Properly remove and dispose of contaminated PPE.

Disposal Plan

Tetrahydro-2(1H)-pyrimidinone and its containers are considered hazardous waste and must be disposed of accordingly.

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.
 - Do not mix with other waste streams unless explicitly instructed to do so.
- Disposal Method:
 - Dispose of contents and containers at an approved waste disposal plant.[\[1\]](#)[\[5\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Relatively unreactive organic reagents should be collected in a designated container. If halogenated, they should be collected in a separate, appropriate container.[\[6\]](#)

Experimental Workflow for Safe Handling

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